5-Indanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	*5-Indanol*
CAS No.:	*1470-94-6*
Cat. No.:	*B105451*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **5-Indanol** (CAS No. 1470-94-6). The following sections detail the compound's properties, toxicological information, safe handling procedures, and emergency protocols, with a focus on providing actionable information for laboratory and drug development settings.

Chemical and Physical Properties

5-Indanol is a light brown or gray-brown solid.[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **5-Indanol**

Property	Value	Reference
Molecular Formula	$C_9H_{10}O$	[2][3]
Molecular Weight	134.18 g/mol	[3][4]
Melting Point	51-53 °C (lit.)	[4][5][6]
Boiling Point	255 °C (lit.)	[3][4][5]
Flash Point	110 °C (230 °F) - closed cup	[3][4]
Vapor Pressure	0.01 mmHg	[2]
Solubility in Water	6.3 g/L	[7]
Appearance	Light brown or gray-brown solid	[1]

Toxicological Information and Hazard Classification

5-Indanol is classified as a hazardous substance, primarily due to its dermal toxicity. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 2: GHS Hazard Classification for **5-Indanol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

Source: Aggregated GHS information from multiple sources.[2]

The primary hazard associated with **5-Indanol** is its acute dermal toxicity.[2] It is readily absorbed through the skin and can cause systemic toxic effects.[1] Studies on rabbits have

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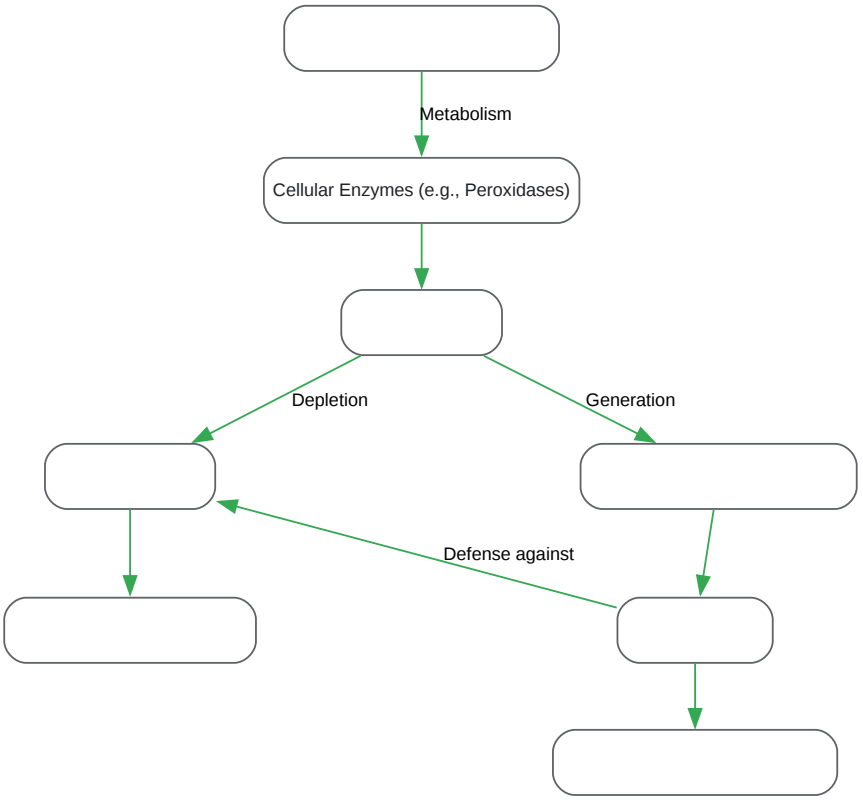
shown that it causes skin irritation.[1]

Mechanism of Toxicity: The Role of Oxidative Stress

While the specific metabolic pathways of **5-Indanol** are not extensively documented, the toxicity of phenolic compounds, in general, is often linked to the generation of reactive oxygen species (ROS) and the depletion of cellular antioxidants, such as glutathione (GSH). This can lead to oxidative stress, cellular damage, and inflammation in skin cells.



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Caption: General signaling pathway for phenol-induced skin toxicity.

Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **5-Indanol**.

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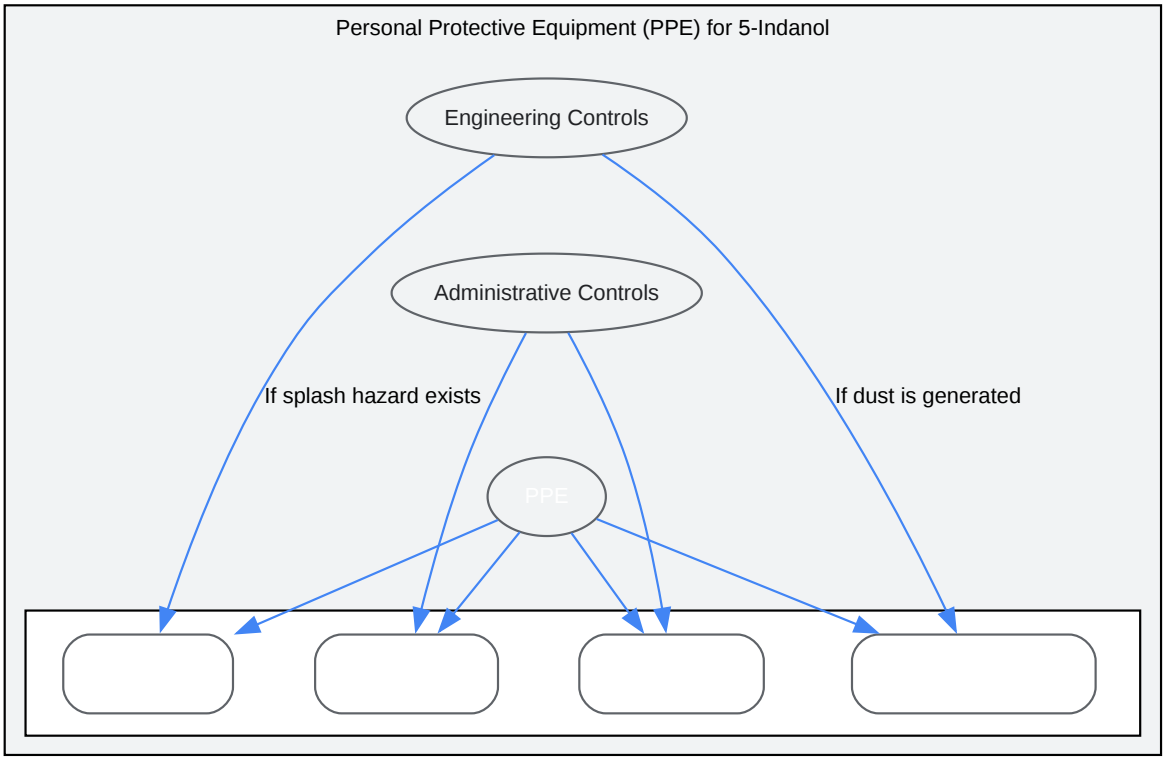
Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates the logical relationship for selecting PPE when handling **5-Indanol**.



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Caption: Logical workflow for selecting appropriate PPE.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Wear impervious gloves, such as nitrile rubber. Gloves should be inspected before use and disposed of properly after handling.
- Body Protection: A lab coat or chemical-resistant apron should be worn. In cases of potential significant exposure, a chemical-resistant suit may be necessary.

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- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator with a particulate filter is required.

General Handling Precautions

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store away from heat, sparks, and open flames.
- Keep away from strong oxidizing agents.

Emergency Procedures

First-Aid Measures

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- After skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention immediately.
- After inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

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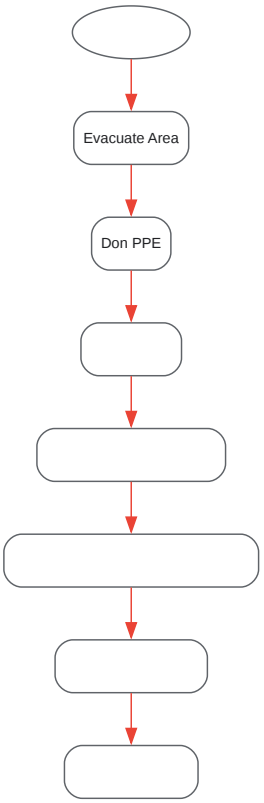
Spill Response

In the event of a spill, follow this general workflow:



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Caption: General workflow for handling a chemical spill of **5-Indanol**.

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- Large Spills: Evacuate the area and contact emergency services.

Experimental Protocols

Detailed experimental protocols for toxicological testing are critical for ensuring data quality and reproducibility. The following are summaries of standard OECD guidelines relevant to the

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hazards of **5-Indanol**.

OECD Test Guideline 402: Acute Dermal Toxicity

This guideline details a procedure for assessing the acute toxic effects of a substance applied to the skin.

- Principle: A single dose of the test substance is applied to the skin of experimental animals (typically rabbits or rats) for 24 hours. The animals are then observed for up to 14 days for signs of toxicity and mortality.
- Methodology:
  - Animal Selection: Healthy, young adult animals of a single sex are used.
  - Dose-Finding: A preliminary study may be conducted to determine the appropriate dose range.
  - Test Procedure: The fur is clipped from the dorsal area of the trunk of the test animals. The test substance is applied uniformly over an area of approximately 10% of the total body surface area. The treated area is covered with a porous gauze dressing and non-irritating tape.
  - Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and body weight changes.
  - Pathology: A gross necropsy is performed on all animals at the end of the observation period.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline describes a procedure to determine the potential of a substance to cause skin irritation or corrosion.

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- Principle: The test substance is applied to a small area of skin on a single animal under a gauze patch. The degree of irritation is evaluated at specific intervals.
- Methodology:
  - Animal Selection: A single healthy young adult albino rabbit is typically used for the initial test.
  - Test Procedure: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk. The test substance (0.5 mL of liquid or 0.5 g of solid) is applied to a small area of skin (about 6 cm^2) and covered with a gauze patch, which is held in place with non-irritating tape.
  - Exposure: The exposure duration is typically 4 hours.
  - Observation: After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a graded scale.
  - Confirmatory Testing: If a corrosive effect is not observed in the initial animal, the test is repeated with additional animals to confirm the irritant or non-irritant nature of the substance.

Chemical Compatibility

Proper selection of materials for handling and storing **5-Indanol** is crucial to prevent degradation of the container and contamination of the substance. As a phenolic compound, its compatibility with various materials can be generalized.

Table 3: General Chemical Compatibility for Phenolic Compounds

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Material	Compatibility
Plastics	
High-Density Polyethylene (HDPE)	Good
Low-Density Polyethylene (LDPE)	Fair
Polypropylene (PP)	Good
Polyvinyl Chloride (PVC)	Poor
Polytetrafluoroethylene (PTFE)	Excellent
Elastomers	
Natural Rubber	Poor
Neoprene	Fair
Nitrile	Good
Viton®	Excellent
Metals	
Stainless Steel (304, 316)	Excellent
Aluminum	Fair
Carbon Steel	Poor

Note: This table provides general guidance. It is strongly recommended to perform specific compatibility testing for the intended application and conditions.

This guide is intended to provide comprehensive safety information for **5-Indanol**. Always consult the most recent Safety Data Sheet (SDS) and follow all applicable local, state, and federal regulations.

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